

Essential Guide to the Safe Disposal of EHT 1864

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Compound of Interest		
Compound Name:	EHT 1864	
Cat. No.:	B1671146	Get Quote

For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount for laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **EHT 1864**, a potent inhibitor of the Rac family of Rho GTPases. Adherence to these protocols is critical for ensuring a safe laboratory environment and maintaining regulatory compliance.

Immediate Safety and Hazard Information

EHT 1864 is a hazardous substance that requires careful handling in a well-ventilated area, preferably within a chemical fume hood.[1] It is classified with the following hazards:

- Acute Toxicity (Oral): Harmful if swallowed.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Personal Protective Equipment (PPE) is mandatory when handling **EHT 1864**. This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile or butyl rubber).[1][2]
- Safety goggles or a face shield.[1][2]



• A laboratory coat to ensure full skin coverage.[1]

Quantitative Hazard and Solubility Data

For quick reference, the following tables summarize key quantitative data for EHT 1864.

Hazard Classifications:

Hazard Statement	GHS Classification	Precautionary Codes
Harmful if swallowed	Acute toxicity, oral (Category 4)	P264, P270, P301+P312, P501
Causes skin irritation	Skin corrosion/irritation (Category 2)	P264, P280, P302+P352, P332+P313, P362
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	P264, P280, P305+P351+P338, P337+P313
May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)	P261, P271, P304+P340, P312, P403+P233

Solubility Data:

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	11.63	20
DMSO	43.61	75

Data sourced from Tocris Bioscience.[3]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **EHT 1864** is incineration by a licensed hazardous waste disposal company.[4] As a halogenated organic compound, its combustion requires specific conditions to prevent the formation of toxic byproducts.



1. Segregation of Waste:

- Collect all waste containing EHT 1864, including pure compound, solutions, and contaminated materials (e.g., gloves, weighing paper, pipette tips), in a dedicated and clearly labeled hazardous waste container.[4][5]
- Crucially, do not mix EHT 1864 waste with other waste streams, especially non-halogenated solvents, unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[1][4]

2. Containerization:

- Use a designated, leak-proof waste container made of a compatible material, such as highdensity polyethylene (HDPE) or glass.[1][4]
- The container must be securely sealed and clearly labeled with "Hazardous Waste," the full chemical name "EHT 1864," and all associated hazard pictograms.[1][4]

3. Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- This area should be cool, dry, and away from incompatible materials like strong oxidizing agents.[4]

4. Arranging for Disposal:

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to schedule a pickup.[4]
- Provide the contractor with the Safety Data Sheet (SDS) for EHT 1864.

5. Spill Management:

• In the event of a spill, evacuate the immediate area and ensure adequate ventilation.



- Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[1][6]
- Collect the absorbent material and place it in a sealed, labeled hazardous waste container for disposal.[1]
- Decontaminate the spill area with a suitable solvent (e.g., ethanol or acetone), collecting the rinsate as hazardous liquid waste.

Experimental Protocols

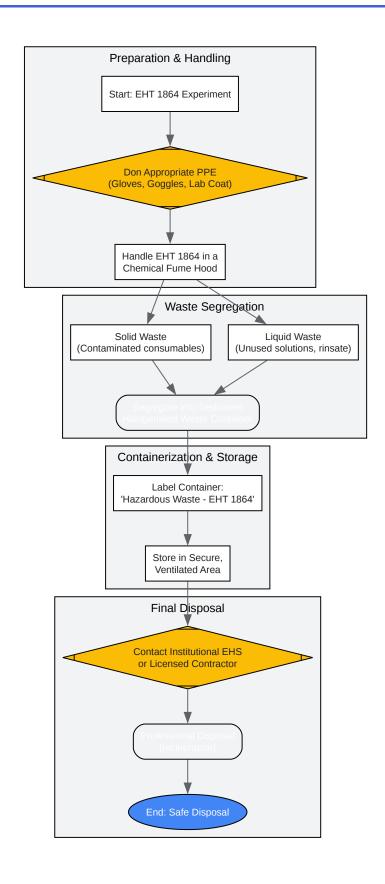
Preparing a Stock Solution:

A common solvent for **EHT 1864** is Dimethyl Sulfoxide (DMSO).[3][7] To prepare a stock solution:

- Warm the vial of **EHT 1864** to room temperature.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO based on the mass of EHT 1864).
- To aid dissolution, the tube can be warmed at 37°C for 10 minutes and/or sonicated in an ultrasonic bath.[8][9]
- Store the stock solution at -20°C for up to several months or at -80°C for longer-term storage.[9][10]

Mandatory Visualizations

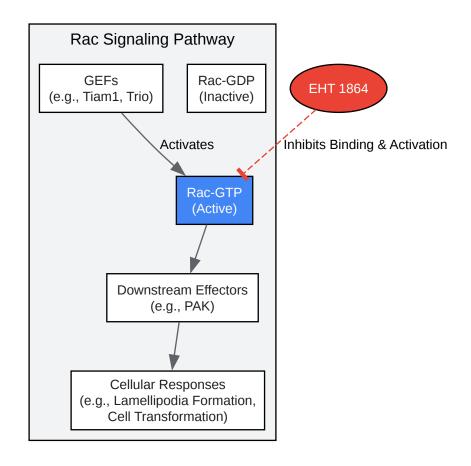




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Caption: Workflow for the proper disposal of EHT 1864.





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